

Karbutilate CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: Karbutilate

Cat. No.: B1673293

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In-Depth Technical Guide to Karbutilate

For Researchers, Scientists, and Drug Development Professionals

Core Identification

Karbutilate is a broad-spectrum herbicide effective against annual and perennial weeds, grasses, and woody species. Chemically, it is classified as a carbamate derivative.

Identifier	Value
CAS Number	4849-32-5[1]
IUPAC Nomenclature	[3-(dimethylcarbamoylamino)phenyl] N-tert-butylcarbamate[1]
Synonyms	Tandex, Tandex Herbicide, FMC 11092

Physicochemical Properties

A summary of the key physicochemical properties of **Karbutilate** is presented below. This data is essential for understanding its environmental fate and for the development of analytical methods.

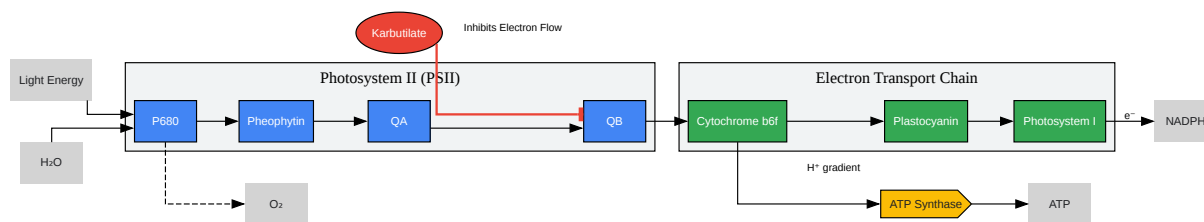
Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ N ₃ O ₃	PubChem
Molecular Weight	279.34 g/mol	PubChem
Appearance	White crystalline solid	MedKoo Biosciences
Melting Point	176-177 °C	AccuStandard
Boiling Point	>100.00 °C	AccuStandard
Water Solubility	325 mg/L	ECHEMI
Log Kow (Octanol-Water Partition Coefficient)	1.7	PubChem
Vapor Pressure	Not available	
Density	1.152 g/cm ³	ECHEMI

Mechanism of Action

Karbutilate exhibits a dual mechanism of action, affecting both plants and animals through different pathways.

Herbicidal Action: Photosynthesis Inhibition

In plants, **Karbutilate** acts as a potent inhibitor of photosynthesis.^{[2][3]} It disrupts the photosynthetic electron transport chain in photosystem II (PSII), a critical process for converting light energy into chemical energy. By blocking this pathway, the plant is unable to produce the necessary energy for growth and survival, leading to its eventual death.

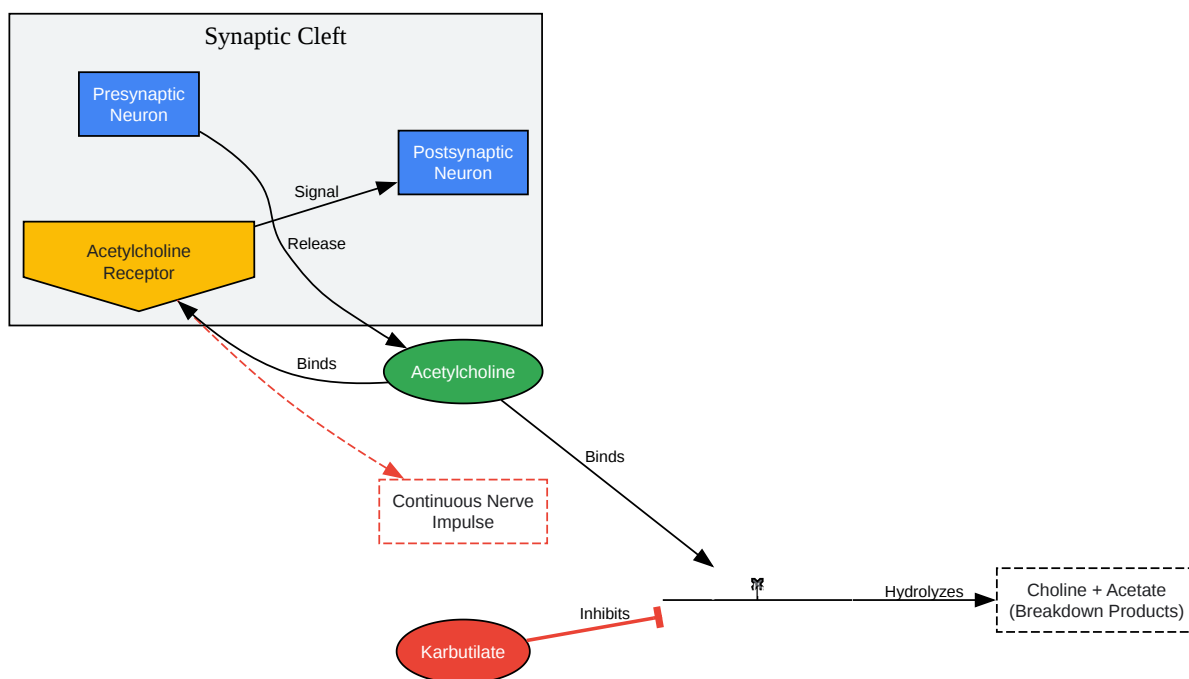


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Karbutilate's inhibition of electron transport in Photosystem II.

Toxicological Action: Cholinesterase Inhibition

In animals, **Karbutilate** functions as a cholinesterase inhibitor.^[3] It reversibly binds to and inactivates acetylcholinesterase (AChE), an enzyme crucial for the breakdown of the neurotransmitter acetylcholine. This inhibition leads to an accumulation of acetylcholine at nerve synapses, causing continuous nerve stimulation, which can result in a range of toxic effects from mild symptoms to severe neurological damage.



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Mechanism of **Karbutilate** as a cholinesterase inhibitor.

Quantitative Data

Herbicidal Efficacy

The following table summarizes the effective application rates of **Karbutilate** for the control of specific weed species.

Target Weed Species	Application Rate (kg/ha)	Efficacy	Reference
Big Sagebrush (Artemisia tridentata)	1.1	Control of shrubs and downy brome	Weed Science
Green Rabbitbrush (Chrysothamnus viscidiflorus)	1.1	Necessary for control	Weed Science
Downy Brome (Bromus tectorum)	1.1	Control	Weed Science
Honey Mesquite (Prosopis glandulosa)	2.24	70% canopy reduction, 20-25% kill	Weed Science

Toxicological Data

This table presents the acute toxicity of **Karbutilate** to various organisms.

Organism	Test	Value	Reference
Rat	Oral LD ₅₀	3000 mg/kg	ECHEMI
Rat	Dermal LD ₅₀	>5000 mg/kg	Assessment of Acute Oral and Dermal Toxicity of 2 Ethyl-Carbamates
Fish (general)	Acute LC ₅₀ (96 hr)	>100 mg/L (Low toxicity)	AERU
Daphnia magna	Acute EC ₅₀ (48 hr)	Not available	Inhibiting Acetylcholinesterase to Activate Pleiotropic Prodrugs
Algae	EC ₅₀ (72-96 hr)	Not available	
Acetylcholinesterase (Human)	IC ₅₀	4.1 µM (in vitro)	

Experimental Protocols

Synthesis of Karbutilate

A specific, detailed experimental protocol for the synthesis of **Karbutilate** is not readily available in the reviewed literature. However, based on general methods for carbamate synthesis, a plausible route would involve the reaction of 3-(dimethylcarbamoylamino)phenol with tert-butyl isocyanate. The reaction would likely be carried out in an inert solvent, such as toluene or acetonitrile, and may be catalyzed by a base to facilitate the reaction.

General Reaction Scheme:

Further research into carbamate synthesis methodologies is recommended for the development of a specific and optimized protocol.

Analytical Method: Determination of Karbutilate Residues in Water, Soil, and Grass by HPLC

This protocol is adapted from the method described by Selim et al. (1977) for the analysis of **Karbutilate** and its metabolites.

5.2.1. Instrumentation

- High-Pressure Liquid Chromatograph (HPLC) equipped with a UV detector (254 nm).
- Column: Microporasil, 30 cm x 4 mm I.D.
- Mobile Phase: Isocratic mixture of isooctane, ethanol, and chloroform. The exact ratio should be optimized for best separation.
- Flow Rate: 1.2 mL/min.

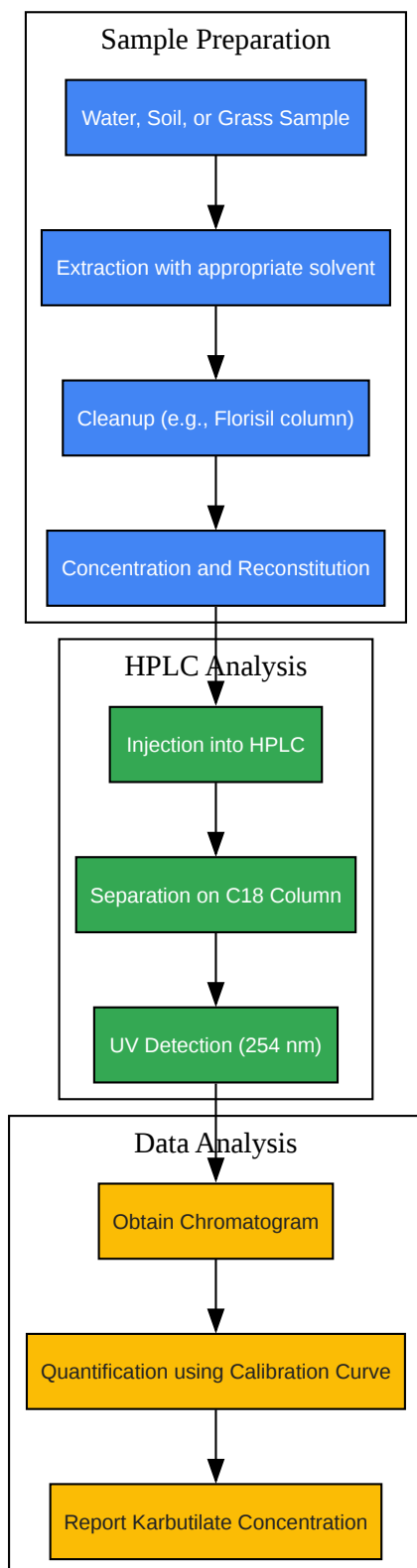
5.2.2. Sample Preparation

- Water: Acidify the water sample with hydrochloric acid. Extract **Karbutilate** using dichloromethane. Evaporate the solvent and redissolve the residue in the mobile phase for injection.

- Soil: Extract the soil sample with a mixture of methanol and water. Partition the extract with dichloromethane. Clean up the extract using a Florisil column. Elute **Karbutilate** with a mixture of ethyl acetate and acetone. Evaporate the solvent and redissolve the residue in the mobile phase.
- Grass: Homogenize the grass sample with a blender. Extract with acetonitrile. Partition with hexane to remove nonpolar interferences. Clean up the acetonitrile extract using a Florisil column. Elute and prepare for injection as described for soil samples.

5.2.3. Chromatographic Analysis

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a known standard of **Karbutilate** to determine its retention time and to generate a calibration curve.
- Inject the prepared sample extracts.
- Quantify the amount of **Karbutilate** in the samples by comparing the peak area with the calibration curve.



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General workflow for the HPLC analysis of **Karbutilate** residues.

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References

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- 3. RU2393148C2 - Method for synthesis of (s)-3-[(1-dimethylamino)ethyl]-phenyl-n-ethyl-n-methyl-carbamate - Google Patents [patents.google.com]
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